

Personal protective equipment for handling Anserine

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Compound of Interest

Compound Name: Anserine

Cat. No.: B1665513

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Essential Safety and Handling Guide for Anserine

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **Anserine** in a laboratory setting. Adherence to these procedural steps is essential for ensuring a safe research environment.

Anserine (β -alanyl-3-methylhistidine) is a naturally occurring dipeptide found in the skeletal muscle and brain of various vertebrates.^{[1][2]} It is utilized in research for its antioxidant, buffering, and potential therapeutic properties.^{[1][2]} While not classified as a highly hazardous substance, proper handling and disposal are necessary to minimize any potential risks.

Hazard Identification

Anserine may cause skin, eye, and respiratory irritation.^{[3][4][5]} It is important to avoid direct contact and inhalation of the powder form. Long-term exposure effects are not well-documented, and as a general precaution, exposure should be minimized.^[3]

Personal Protective Equipment (PPE)

To ensure the safe handling of **Anserine**, the following personal protective equipment is mandatory:

PPE Category	Specific Recommendations
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[6] A face shield may be necessary for operations with a higher risk of splashing or dust generation.
Skin Protection	Wear protective gloves that have been inspected prior to use.[6] Use impervious clothing to prevent skin contact.[6] A lab coat is required at all times.
Respiratory Protection	If handling in a way that generates dust or aerosols, use a full-face respirator with an appropriate filter.[6] All handling of powdered Anserine should be performed in a well-ventilated area or a fume hood.[3][4]
Hand Protection	Handle with gloves. Gloves must be inspected prior to use. Wash and dry hands after handling.[6]

Safe Handling and Storage

Handling:

- Avoid all personal contact, including inhalation of dust.[3]
- Use in a well-ventilated area.[3][4]
- Do not eat, drink, or smoke in the laboratory.[3]
- Wash hands thoroughly with soap and water after handling.[3]
- Minimize dust generation and accumulation.[4]

Storage:

- Store in a cool, dry, well-ventilated area away from incompatible substances.[4]
- Keep containers securely sealed when not in use.[3][4]
- Recommended storage temperature is -20°C.[4]

Emergency Procedures

First-Aid Measures:

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if you feel unwell.[4]
Skin Contact	Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical advice if irritation occurs.[4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[3][4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek medical attention.[4]

Accidental Release Measures: In the event of a spill, immediately clean it up to prevent further exposure. For dry spills, use a dry clean-up procedure that avoids generating dust.[3] Collect the residue and place it in a sealed container for disposal.[3] For wet spills, absorb the material with an inert substance and place it in a suitable disposal container.[4] Ensure the area is well-ventilated and wear appropriate PPE during the cleanup.[3]

Disposal Plan

Dispose of **Anserine** waste and contaminated materials in accordance with local, state, and federal regulations. Place waste in a sealed, labeled container.[3] Do not allow the material to enter drains or waterways.

Quantitative Data

Physical and Chemical Properties of **Anserine**:

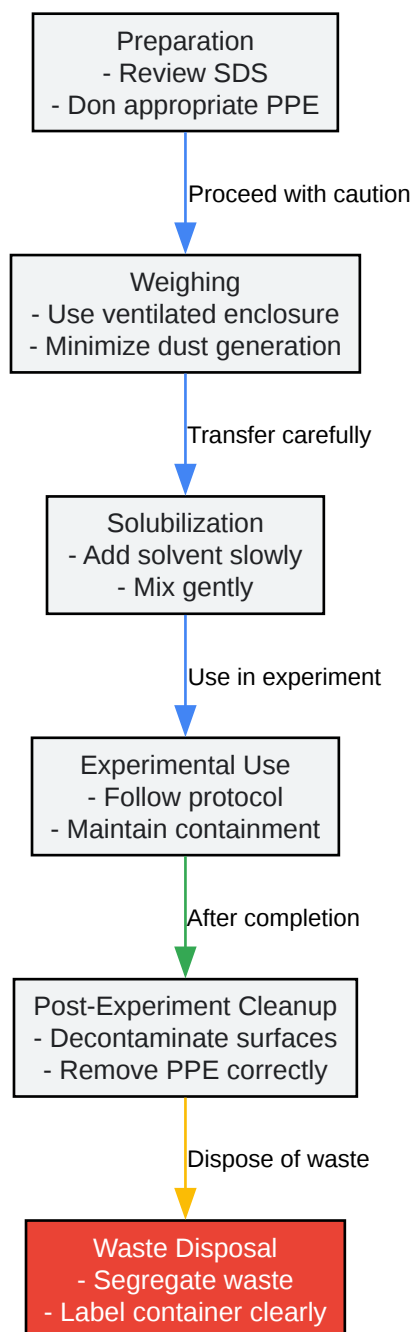
Property	Value
Molecular Formula	C ₁₀ H ₁₆ N ₄ O ₃
Molecular Weight	240.26 g/mol [7]
Appearance	Solid[7]
Melting Point	226 - 228 °C[7]
Solubility in Water	48 mg/mL[8]
pKa (imidazole ring)	7.04[1]

Toxicity Data:

Test Type	Result	Species
Oral LD ₅₀	> 6000 mg/kg body weight[9]	Rat
Mutagenicity	No mutagenic activity in Ames assay[9]	Bacteria

Experimental Workflow for Handling Anserine

The following diagram outlines the standard operating procedure for safely handling **Anserine** in a laboratory setting.



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Caption: Workflow for Safe Handling of **Anserine** in a Laboratory.

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